mass spectrometry fragmentation pattern of 5-Methyl-1,4-thiazepane

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Compound of Interest

Compound Name:	*5-Methyl-1,4-thiazepane*
CAS No.:	*7670-50-0*
Cat. No.:	*B1441846*

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Comparative Guide: Mass Spectrometry Fragmentation Profiling of **5-Methyl-1,4-thiazepane** (EI vs. ESI-MS/MS)

Executive Summary

5-Methyl-1,4-thiazepane (Exact Mass: 131.0769 Da) is a seven-membered heterocyclic scaffold containing both sulfur and nitrogen heteroatoms. As thiazepanes become increasingly prominent pharmacophores in drug discovery, understanding their gas-phase behavior is critical for structural elucidation. Because the 7-membered thiazepane ring possesses higher conformational flexibility (entropy) than its 5- or 6-membered analogs, its fragmentation dynamics are highly sensitive to the chosen ionization technique[1]. This guide provides an objective, data-driven comparison of its fragmentation patterns using Gas Chromatography-Electron Ionization (GC-EI-MS) versus Liquid Chromatography-Electrospray Ionization-Tandem Mass Spectrometry (LC-ESI-MS/MS).

Mechanistic Principles of Thiazepane Fragmentation

To optimize analytical workflows, researchers must understand the causality behind the fragmentation pathways of **5-Methyl-1,4-thiazepane**.

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1. GC-EI-MS (Hard Ionization Dynamics) Under standard 70 eV electron impact, the molecule is bombarded with high-energy electrons, stripping an electron primarily from the nitrogen or sulfur lone pairs to form a highly unstable radical cation ([M]•+) at m/z 131[2]. The radical site has a strong thermodynamic drive for electron pairing, which initiates homolytic bond cleavage (α-cleavage)[3]. For **5-Methyl-1,4-thiazepane**, the loss of the methyl radical (-15 Da) is highly favored, yielding a stable cation at m/z 116. This specific pathway is governed by , which dictates that during fragmentation, the positive charge will remain on the fragment with the lowest ionization energy, stabilizing the resulting ion[3].

2. LC-ESI-MS/MS (Soft Ionization + CID) Electrospray Ionization (ESI) is a soft technique that primarily generates the even-electron protonated precursor [M+H]+ at m/z 132.08[4]. Because the precursor is relatively stable, fragmentation must be induced via Collision-Induced Dissociation (CID). The high conformational flexibility of the 7-membered ring makes bond cleavage energetically favorable under CID conditions[1]. Instead of radical losses, CID drives the loss of neutral molecules. The protonated secondary amine promotes the loss of ammonia (NH3, -17 Da), while the sulfur atom facilitates the elimination of hydrogen sulfide (H2S, -34 Da) as collision energy increases.

Comparative Performance Data

The following table summarizes the quantitative fragmentation data, comparing the performance and diagnostic utility of both MS platforms.

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Analytical Feature	GC-EI-MS (Hard Ionization, 70 eV)	LC-ESI-MS/MS (Soft Ionization + CID)
Precursor Ion	Radical Cation [M]•+ (m/z 131)	Protonated Adduct [M+H]+ (m/z 132.08)
Primary Cleavage Mechanism	Homolytic α-Cleavage	Heterolytic Neutral Loss
Base Peak (Typical)	m/z 116 ([M-CH3]+)	m/z 98 ([M+H-H2S]+) at CE 25 eV
Secondary Fragments	m/z 85 (-CH2S), m/z 71 (-C2H4S)	m/z 115 (-NH3) at CE 15 eV
Ring Stability	Low (Extensive spontaneous ring opening)	High (Stable at low CE; opens at >20 eV)
Diagnostic Utility	Pinpointing the methyl group position	Confirming the presence of N and S heteroatoms

Validated Experimental Protocols

To ensure scientific integrity, the following methodologies are designed as self-validating systems. Every critical parameter is paired with a causality statement and a validation check.

Protocol 1: GC-EI-MS Structural Profiling

- Sample Preparation: Dilute the **5-Methyl-1,4-thiazepane** standard to 10 µg/mL in MS-grade dichloromethane.
    - Causality: Dichloromethane expands rapidly in the inlet, ensuring efficient transfer to the column without reacting with the secondary amine.
- Injection & Separation: Inject 1 µL in splitless mode (Inlet: 250°C) onto a non-polar 5% phenyl-methylpolysiloxane column (e.g., HP-5MS UI). Ramp the oven from 50°C to 280°C at 20°C/min.
- Ionization: Apply electron impact at 70 eV with a source temperature of 230°C.
- Acquisition: Scan m/z 40–300.

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- Self-Validation Check: Confirm the presence of the m/z 131 molecular ion. If the [M]•+ peak is entirely absent, lower the inlet temperature to 220°C. Thiazepanes can be prone to thermal degradation prior to ionization; observing the intact molecular ion validates the thermal integrity of the system.

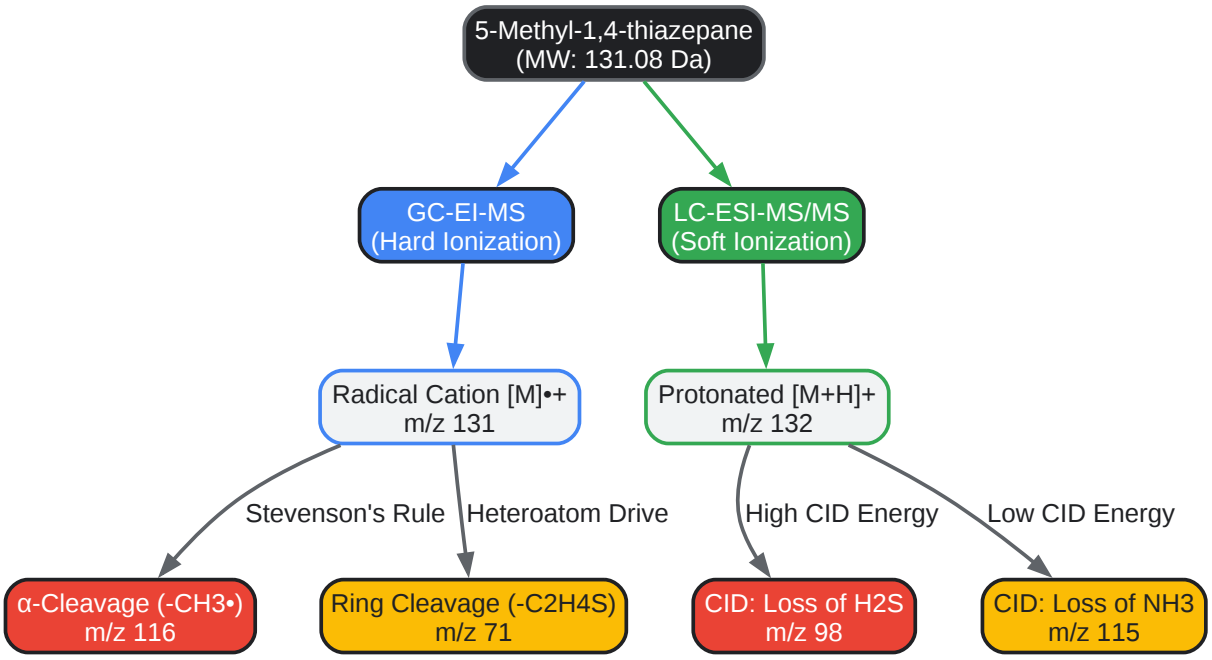
Protocol 2: LC-ESI-MS/MS (CID) Profiling

- Sample Preparation: Dilute the analyte to 1 µg/mL in 50:50 Water:Acetonitrile containing 0.1% Formic Acid.
    - Causality: Formic acid lowers the pH below the pKa of the thiazepane nitrogen, forcing complete protonation in solution and maximizing the [M+H]+ yield during electrospray.
- Separation: Inject 2 µL onto a sub-2 µm C18 reversed-phase column (Flow rate: 0.3 mL/min).
- Ionization: Operate in Positive ESI (+ESI). Set capillary voltage to 3.0 kV and desolvation temperature to 350°C.
- Precursor Isolation & CID: Isolate m/z 132.08 in Q1. Ramp the Collision Energy (CE) from 10 to 40 eV using Argon gas in Q2.
    - Causality: Ramping the CE maps the energy thresholds of the flexible 7-membered ring, sequentially revealing low-energy losses (NH3) and high-energy ring contractions (H2S).
- Self-Validation Check: Monitor the extracted ion chromatogram (XIC) for m/z 132.08 at 10 eV. If the signal-to-noise ratio is <10:1, verify the mobile phase pH is ≤3.0 to guarantee complete amine protonation before troubleshooting the MS optics.

Logical Workflow & Fragmentation Pathway

The following diagram illustrates the logical decision tree and resulting fragmentation pathways for **5-Methyl-1,4-thiazepane** based on the chosen MS platform.

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Fig 1: MS Analytical Workflow & Fragmentation Logic for **5-Methyl-1,4-thiazepane**.

References

- "Fragmentation Patterns in the Mass Spectra of Organic Compounds." Chemguide.[Link]
- "Fragmentation (mass spectrometry)." Wikipedia.[Link]
- "Mass Spectrometry - Fragmentation Patterns." Chemistry LibreTexts.[Link]
- "Genome Mining and Heterologous Reconstitution of a PKS-NRPS Gene Cluster from Aspergillus flavipes LY1-5 Affords Structurally Novel Tetronates." MDPI, 2025.[Link]

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Sources

- 1. 6,6-Difluoro-1,4-thiazepane 1,1-dioxide | 1780013-36-6 | Benchchem [benchchem.com]
- 2. chemguide.co.uk [chemguide.co.uk]
- 3. Fragmentation (mass spectrometry) - Wikipedia [en.wikipedia.org]
- 4. Genome Mining and Heterologous Reconstitution of a PKS-NRPS Gene Cluster from Aspergillus flavipes LY1-5 Affords Structurally Novel Tetronates [mdpi.com]
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